

In-depth Technical Guide: Ethyl 5-methyl-2-(trifluoromethyl)-3-furoate

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Compound of Interest

| | |
|----------------|---|
| Compound Name: | <i>Ethyl 5-methyl-2-(trifluoromethyl)-3-furoate</i> |
| Cat. No.: | B092289 |

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COMPOUND NAME: **Ethyl 5-methyl-2-(trifluoromethyl)-3-furoate** CAS NUMBER: 17515-73-0
MOLECULAR FORMULA: C₉H₉F₃O₃ MOLECULAR WEIGHT: 222.16 g/mol

Abstract

Ethyl 5-methyl-2-(trifluoromethyl)-3-furoate is a fluorinated heterocyclic compound. This document provides a summary of its known chemical and physical properties. A thorough review of available scientific literature and chemical databases indicates that while this compound is commercially available for research purposes, detailed studies on its synthesis, specific chemical reactions, and biological activities have not been extensively published. Consequently, this guide focuses on the available data and outlines general methodologies for the synthesis of structurally related compounds, which may serve as a reference for researchers.

Chemical and Physical Properties

While specific, experimentally determined data such as melting and boiling points for **Ethyl 5-methyl-2-(trifluoromethyl)-3-furoate** are not readily available in the cited literature, some basic properties can be inferred from supplier technical data sheets.

Table 1: Physical and Chemical Properties

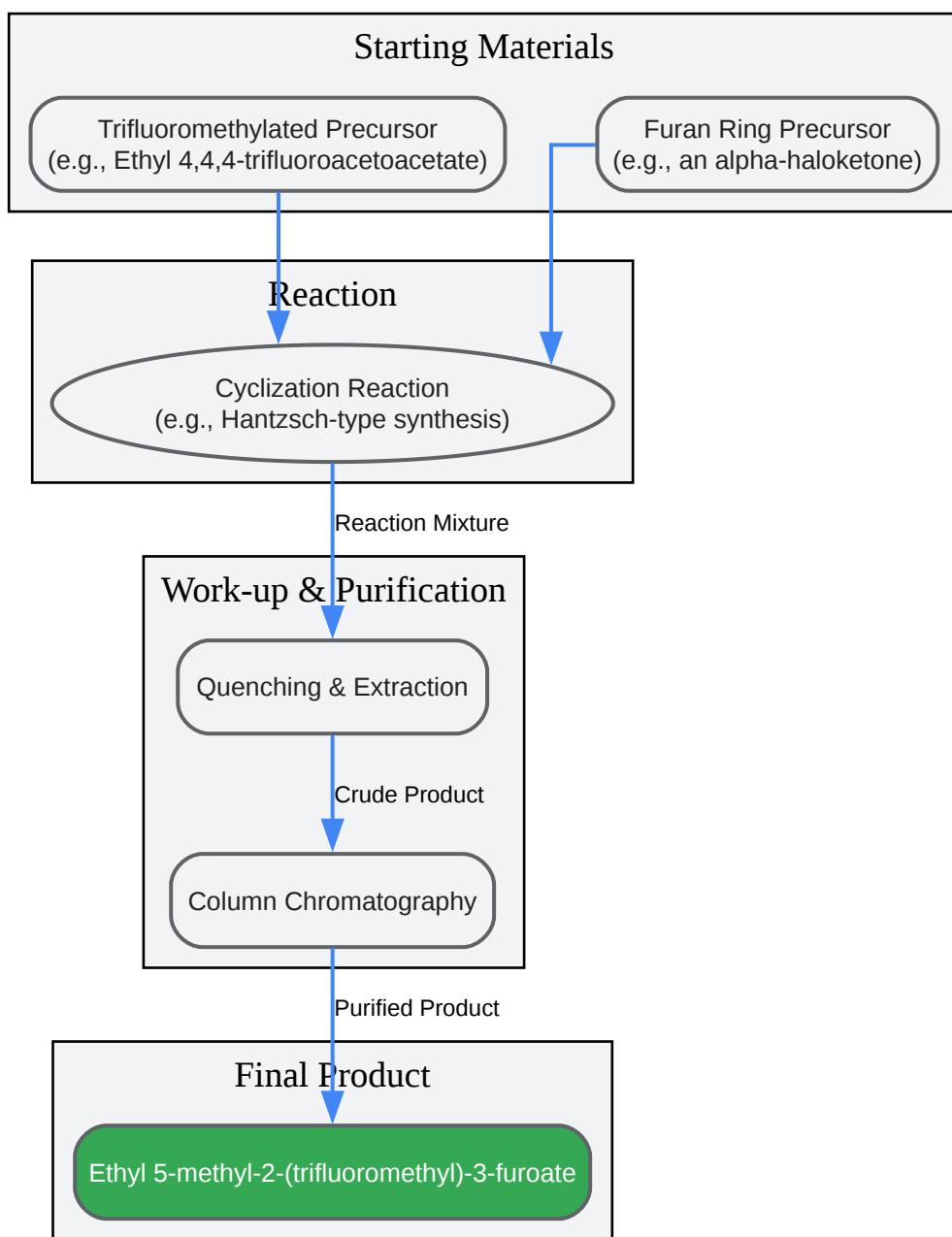
| Property | Value | Source |
|-------------------|---|---------------------|
| CAS Number | 17515-73-0 | [1] |
| Molecular Formula | C ₉ H ₉ F ₃ O ₃ | [1] |
| Molecular Weight | 222.16 g/mol | [1] |
| Purity | Typically ≥95.0% | [2] |
| Appearance | Not specified | - |
| Solubility | Soluble in organic solvents | - |

Synthesis and Experimental Protocols

A specific, detailed experimental protocol for the synthesis of **Ethyl 5-methyl-2-(trifluoromethyl)-3-furoate** is not described in the currently available scientific literature. However, the synthesis of structurally similar trifluoromethylated furan esters often involves the cyclization of a fluorinated precursor or the introduction of a trifluoromethyl group onto a pre-existing furan ring.

General Synthetic Approach for Trifluoromethylated Furans

A plausible synthetic route for **Ethyl 5-methyl-2-(trifluoromethyl)-3-furoate** could involve the reaction of a trifluoromethyl-containing building block with a suitable furan precursor. The diagram below illustrates a generalized workflow for such a synthesis.



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Caption: Generalized workflow for the synthesis of trifluoromethylated furan esters.

Biological Activity

There is no specific information available in the scientific literature regarding the biological activity or potential signaling pathway interactions of **Ethyl 5-methyl-2-(trifluoromethyl)-3-furoate**. The presence of the trifluoromethyl group, a common motif in many biologically active

compounds, suggests that this molecule could be of interest in drug discovery programs. However, without experimental data, any discussion of its biological role would be purely speculative.

Conclusion

Ethyl 5-methyl-2-(trifluoromethyl)-3-furoate is a chemical compound for which basic identifying information is available, and it can be sourced commercially for research applications.^[1] A comprehensive review of the scientific literature reveals a lack of published studies detailing its synthesis, characterization, and biological evaluation. Researchers interested in this compound may need to undertake *de novo* synthesis and characterization, potentially adapting methods used for structurally related trifluoromethylated heterocycles. Future studies are required to elucidate the chemical and biological properties of this molecule.

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References

- 1. scbt.com [scbt.com]
- 2. Fluorinated Compounds | CymitQuimica [cymitquimica.com]
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